

Semicarbazide Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Semicarbazide hydrochloride

Cat. No.: B7766094

[Get Quote](#)

Introduction: **Semicarbazide hydrochloride** (CAS No. 563-41-7) is a versatile and essential chemical intermediate widely utilized in pharmaceutical synthesis, analytical chemistry, and various research applications.[1][2] As the hydrochloride salt of semicarbazide, it presents as a stable, water-soluble white crystalline solid.[2][3][4] Its primary utility stems from its reactivity with carbonyl compounds, making it an invaluable reagent for the identification and derivatization of aldehydes and ketones.[1][3][5] This guide provides an in-depth overview of its core properties, experimental protocols, and key applications for professionals in drug development and scientific research.

Core Physical and Chemical Properties

Semicarbazide hydrochloride is an organic salt with well-defined physicochemical characteristics.[4] It is typically encountered as an odorless, white to off-white crystalline powder.[1][6]

Table 1: Physicochemical Properties of **Semicarbazide Hydrochloride**

Property	Value	Reference(s)
Molecular Formula	CH ₅ N ₃ O · HCl	[7]
Molecular Weight	111.53 g/mol	[1][8]
Melting Point	173 - 178 °C (with decomposition)	[1][6][9]
Appearance	White to off-white crystalline solid/powder	[1][3][6]
pH	~1.5 (100 g/L in H ₂ O at 20°C)	[3][7]
pKa	10.8	[8]
Density	~1.286 g/cm ³	
Bulk Density	~740 kg/m ³	[7]
Vapor Pressure	<0.1 hPa (at 25°C)	[7]
LogP (Octanol/Water)	-2.75	[10]
CAS Number	563-41-7	[1][7]

Solubility and Stability

Proper storage and solvent selection are critical for the effective use of **semicarbazide hydrochloride**.

Table 2: Solubility and Stability Data

Parameter	Information	Reference(s)
Solubility in Water	Soluble; 100 g/L at 15°C.	[1][3][11]
Solubility in Organic Solvents	Moderately soluble in polar organic solvents like ethanol and methanol.	[4]
Stability	Stable under recommended storage conditions.	[3][12]
Storage Conditions	Store in a dry, cool, and well-ventilated place at +15°C to +25°C. Keep container tightly closed and protect from moisture.	[3][7][13]
Incompatibilities	Incompatible with strong oxidizing agents and strong bases.	[3][12]

Core Reactivity: Semicarbazone Formation

The most prominent chemical property of **semicarbazide hydrochloride** is its reaction with aldehydes and ketones to form semicarbazones.[2][14] This condensation reaction serves as a classical method for the identification and purification of carbonyl compounds, as the resulting semicarbazones are typically crystalline solids with sharp, characteristic melting points.[3][14] The reaction involves the nucleophilic attack of the terminal primary amine group of semicarbazide on the electrophilic carbonyl carbon.[5]

This reactivity is fundamental to its role as an intermediate in the synthesis of pharmaceuticals, such as nitrofurantoin antibiotics, and other heterocyclic compounds.[1][2][14]

Experimental Protocols

Synthesis of Semicarbazide Hydrochloride

A common laboratory-scale synthesis involves the reaction of urea with hydrazine hydrate, followed by acidification with hydrochloric acid.[15][16][17]

- Materials: Urea (60g), 80% hydrazine hydrate (100 mL), concentrated hydrochloric acid, methanol.
- Procedure:
 - Combine 60g of urea and 100 mL of 80% hydrazine hydrate in a 500 mL flask equipped with a reflux condenser. Caution: Hydrazine is highly toxic; this procedure must be performed in a chemical fume hood.[\[16\]](#)
 - Heat the mixture at reflux for 3 hours. Ammonia gas is evolved during the reaction.[\[16\]](#)
 - After reflux, reconfigure the apparatus for vacuum distillation and heat the flask in a 70-90°C water bath to remove unreacted water and hydrazine.[\[16\]](#)
 - Dissolve the resulting solid residue in a minimal amount of hot methanol.
 - Slowly add concentrated hydrochloric acid to the methanol solution under constant stirring in the fume hood until the solution is acidic.[\[16\]](#)
 - Cool the solution in an ice bath to precipitate **semicarbazide hydrochloride**.[\[16\]](#)
 - Collect the white crystalline product by vacuum filtration using a Büchner funnel.[\[16\]](#)
 - Wash the crystals twice with cold methanol and dry under vacuum at 60°C.[\[16\]](#)

Purification by Recrystallization

For higher purity, the synthesized product can be recrystallized.

- Materials: Crude **semicarbazide hydrochloride**, 75% aqueous ethanol.
- Procedure:
 - Dissolve the crude **semicarbazide hydrochloride** in a minimum amount of hot 75% aqueous ethanol.
 - Allow the solution to cool slowly to room temperature to form crystals.
 - Further cool the flask in an ice bath to maximize crystal formation.

- Collect the purified crystals by vacuum filtration.
- Dry the crystals under vacuum over a desiccant such as calcium sulfate.[\[3\]](#)[\[4\]](#)

Characterization by Spectroscopy (General Protocol)

- Infrared (IR) Spectroscopy:
 - Prepare a sample by mixing a small amount of dry **semicarbazide hydrochloride** with dry potassium bromide (KBr).
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Acquire the IR spectrum using an FTIR spectrometer. Key vibrational bands are expected around 3500 cm^{-1} and 700 cm^{-1} .[\[3\]](#)[\[4\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve an accurately weighed sample of **semicarbazide hydrochloride** in a suitable deuterated solvent, such as Deuterium Oxide (D_2O) or DMSO- d_6 .
 - Transfer the solution to an NMR tube.
 - Acquire ^1H NMR and ^{13}C NMR spectra using a high-field NMR spectrometer.[\[18\]](#)[\[19\]](#) The resulting spectra can be used to confirm the molecular structure.

Semicarbazone Formation from a Ketone (e.g., Acetone)

This protocol demonstrates the primary use of **semicarbazide hydrochloride** as a derivatizing agent.

- Materials: **Semicarbazide hydrochloride**, sodium acetate, acetone, water, ethanol.
- Procedure:
 - Dissolve 1.0 g of **semicarbazide hydrochloride** and 1.5 g of sodium acetate in 10 mL of water. The sodium acetate acts as a buffer to neutralize the HCl and free the semicarbazide base.

- In a separate flask, dissolve 0.5 mL of acetone in 5 mL of ethanol.
- Add the acetone solution to the semicarbazide solution and stir.
- If a precipitate does not form immediately, warm the mixture gently for a few minutes and then cool in an ice bath.
- Collect the crystalline acetone semicarbazone product by vacuum filtration.
- Wash the crystals with a small amount of cold water and allow them to air dry.
- The melting point of the derivative can then be determined for identification purposes.

Visualization of Core Reaction Workflow

The following diagram illustrates the logical workflow for the acid-catalyzed formation of a semicarbazone from an aldehyde or ketone, a cornerstone reaction for this reagent.



[Click to download full resolution via product page](#)

Caption: Workflow for the formation of a semicarbazone derivative.

Biological Activity and Safety Considerations

Biological Activity

Semicarbazide and its derivatives (semicarbazones) have been noted for possessing antiviral, anti-infective, and antineoplastic properties, which are thought to arise from their ability to bind with cellular copper or iron.^[14] It is also known as a metabolite of the veterinary drug nitrofurazone.^{[3][8]} Some studies propose that its mechanism of action may involve binding to cytosine residues in RNA and DNA.^{[3][4]}

Safety and Handling

Semicarbazide hydrochloride is toxic if swallowed and causes serious eye damage.^{[1][7][20]} It is also suspected of damaging fertility or the unborn child.^{[1][7]}

- Personal Protective Equipment (PPE): Always handle with appropriate PPE, including chemical-resistant gloves (e.g., nitrile rubber), safety goggles with side protection, and a lab coat.[1][20][21] Work should be conducted in a well-ventilated area or under a chemical fume hood.[1][21]
- Handling: Avoid dust formation and inhalation.[20] Do not ingest or allow contact with skin and eyes.[1] Wash hands thoroughly after handling.[21]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[20][21] If swallowed, call a poison center or doctor immediately.[20][21] If inhaled, move the person to fresh air.[21]
- Storage: Store locked up in a designated, secure area.[20]

Conclusion:

Semicarbazide hydrochloride is a fundamental reagent with significant utility in both synthetic and analytical chemistry. Its well-characterized properties and predictable reactivity with carbonyls make it an indispensable tool for drug development professionals and researchers. A thorough understanding of its properties, handling requirements, and experimental applications is crucial for its safe and effective use in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Semicarbazide Hydrochloride Manufacturer & Bulk chemical Supplier in USA | Scimplify [scimplify.com]
- 2. nbinno.com [nbinno.com]
- 3. Semicarbazide hydrochloride | 563-41-7 [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]

- 5. RXCHEMICALS: Chemicals Solvent Powder supplier Import-Export in India Dubai UAE Oman Nairobi [rxchemicals.com]
- 6. dharoyapharma.com [dharoyapharma.com]
- 7. Semicarbazide hydrochloride CAS 563-41-7 | 818369 [merckmillipore.com]
- 8. Semicarbazide hydrochloride | CH₅N₃O.ClH | CID 11236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. SEMICBAZIDE [sdfine.com]
- 10. semicarbazide hydrochloride [stenutz.eu]
- 11. Semicarbazide hydrochloride, 99% | Fisher Scientific [fishersci.ca]
- 12. 563-41-7 CAS MSDS (Semicarbazide hydrochloride) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 13. maitreechemicals.in [maitreechemicals.in]
- 14. Semicarbazide - Wikipedia [en.wikipedia.org]
- 15. US4482738A - Process for preparing semicarbazide hydrochloride - Google Patents [patents.google.com]
- 16. youtube.com [youtube.com]
- 17. Research on the Preparation of Semicarbazide Hydrochloride | Semantic Scholar [semanticscholar.org]
- 18. Semicarbazide hydrochloride(563-41-7) ¹H NMR spectrum [chemicalbook.com]
- 19. Semicarbazide hydrochloride(563-41-7) ¹³C NMR spectrum [chemicalbook.com]
- 20. carlroth.com [carlroth.com]
- 21. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Semicarbazide Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7766094#semicarbazide-hydrochloride-basic-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com